A Technical Guide to the Spectral Analysis of 2'-Fluoro-5'-iodoacetophenone

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Compound of Interest

Compound Name:	*2'-Fluoro-5'-iodoacetophenone*
CAS No.:	*1159512-66-9*
Cat. No.:	*B1440333*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the expected spectroscopic data for **2'-Fluoro-5'-iodoacetophenone**, a key intermediate in pharmaceutical synthesis. While experimental spectra for this specific compound are not readily available in public databases, this document leverages established spectroscopic principles and data from structurally related analogs to provide a robust predictive analysis. This approach is designed to empower researchers in identifying and characterizing this molecule, ensuring the integrity of their synthetic pathways.

Introduction: The Significance of 2'-Fluoro-5'-iodoacetophenone

2'-Fluoro-5'-iodoacetophenone (CAS No. 914225-70-0) is a halogenated aromatic ketone of significant interest in medicinal chemistry and drug development.[1][2][3] Its structure, featuring a fluorine atom, an iodine atom, and a methyl ketone group on a benzene ring, provides a versatile scaffold for the synthesis of complex organic molecules. Notably, it serves as a crucial

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reactant in the preparation of potent therapeutic agents, including macrocyclic ALK inhibitors with potential antitumor activity.[1][2][3] The precise characterization of this intermediate is paramount to ensure the purity and efficacy of the final active pharmaceutical ingredient.

This guide will delve into the theoretical underpinnings and expected outcomes for the primary spectroscopic techniques used in the structural elucidation of organic compounds: Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H, ^{13}C, and ^{19}F), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Look at the Nuclei

NMR spectroscopy is the most powerful tool for determining the detailed structure of an organic molecule by probing the magnetic properties of its atomic nuclei.[4] For **2'-Fluoro-5'-iodoacetophenone**, we will examine the expected signals in ^{1}H, ^{13}C, and ^{19}F NMR spectra.

^{1}H NMR Spectroscopy: Mapping the Protons

The ^{1}H NMR spectrum provides information on the number of different types of protons and their neighboring environments. For **2'-Fluoro-5'-iodoacetophenone**, we anticipate signals arising from the aromatic protons and the methyl protons.

Expected ^{1}H NMR Data (Predicted):

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
CH_3	~2.6	Singlet (s)	3H
Aromatic H	7.0 - 8.0	Multiplets (m)	3H

Causality Behind the Predictions:

- Methyl Protons (CH_3): The methyl group attached to the carbonyl carbon is expected to appear as a singlet around 2.6 ppm. The downfield shift is due to the deshielding effect of the adjacent electron-withdrawing carbonyl group. Since there are no adjacent protons, the signal will be a singlet.[5]

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- Aromatic Protons: The three protons on the aromatic ring will exhibit complex splitting patterns due to coupling with each other and with the fluorine atom. Their chemical shifts will be in the aromatic region (7.0-8.0 ppm) and will be influenced by the electronic effects of the fluorine, iodine, and acetyl substituents.

Experimental Protocol for ^{1}H NMR Spectroscopy:

A standardized protocol for acquiring a high-quality ^{1}H NMR spectrum is crucial for accurate structural determination.

Caption: Workflow for ^{1}H NMR Sample Preparation, Data Acquisition, and Processing.

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

The ^{13}C NMR spectrum provides information about the different carbon environments in a molecule. Due to the low natural abundance of the ^{13}C isotope, proton decoupling is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.[6][7]

Expected ^{13}C NMR Data (Predicted):

Carbon	Predicted Chemical Shift (ppm)
CH_3	~25-30
C=O	~195-200
C-I	~90-100
C-F	~160-170 (with C-F coupling)
Other Aromatic C	~115-140

Causality Behind the Predictions:

- Methyl Carbon (CH_3): The methyl carbon will appear in the typical aliphatic region.
- Carbonyl Carbon (C=O): The carbonyl carbon is significantly deshielded and will appear far downfield.

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- Carbon-Iodine (C-I): The carbon directly attached to the iodine atom is expected to be shielded compared to other aromatic carbons due to the "heavy atom effect".
- Carbon-Fluorine (C-F): The carbon bonded to the fluorine atom will show a large chemical shift and will be split into a doublet due to coupling with the fluorine atom.
- Other Aromatic Carbons: The remaining aromatic carbons will have distinct chemical shifts based on their position relative to the substituents.

Self-Validating System in NMR: The consistency between the number of signals in the ^{1}H and ^{13}C NMR spectra and the molecular formula provides a powerful internal validation of the proposed structure.

^{19}F NMR Spectroscopy: A Sensitive Probe

^{19}F NMR is a highly sensitive technique due to the 100% natural abundance of the ^{19}F nucleus.[2][8] It provides valuable information about the electronic environment of the fluorine atom.

Expected ^{19}F NMR Data (Predicted):

Fluorine	Predicted Chemical Shift (ppm)	Predicted Multiplicity
Aromatic F	~ -110 to -120	Multiplet (due to coupling with aromatic protons)

Causality Behind the Predictions:

- The chemical shift of the fluorine atom is highly sensitive to the electronic effects of the other substituents on the aromatic ring.[3] The presence of the electron-donating iodine and the electron-withdrawing acetyl group will influence its final chemical shift. The signal will be split into a multiplet due to coupling with the ortho and meta protons on the ring.

Infrared (IR) Spectroscopy: Identifying Functional Groups

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IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[9][10][11]

Expected IR Absorption Bands:

Functional Group	Expected Absorption Range (cm^{-1})	Intensity
C=O (Ketone)	1680 - 1700	Strong
C-H (Aromatic)	3000 - 3100	Medium
C-H (Aliphatic)	2850 - 3000	Medium
C=C (Aromatic)	1450 - 1600	Medium to Weak
C-F (Aryl-F)	1100 - 1300	Strong

Causality Behind the Observations:

- C=O Stretch: The strong absorption band around 1680-1700 cm^{-1} is a characteristic signature of the carbonyl group in an aromatic ketone.
- C-H Stretches: The absorptions above 3000 cm^{-1} are indicative of C-H bonds in the aromatic ring, while those just below 3000 cm^{-1} correspond to the C-H bonds of the methyl group.
- C=C Stretches: The peaks in the 1450-1600 cm^{-1} region are due to the carbon-carbon double bond stretching vibrations within the aromatic ring.
- C-F Stretch: A strong absorption band in the 1100-1300 cm^{-1} region is expected for the carbon-fluorine bond.

Experimental Protocol for IR Spectroscopy (ATR):

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of liquid and solid samples.

Caption: Workflow for ATR-IR Spectroscopy.

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Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Expected Mass Spectrometry Data:

- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 264, corresponding to the molecular weight of **2'-Fluoro-5'-iodoacetophenone** (C_8H_6FIO).
- Major Fragmentation Peaks:
  - m/z = 249: Loss of a methyl group ($[M-CH_3]^+$).
  - m/z = 123: This would correspond to the $[M-I]^+$ fragment, although cleavage of the strong C-I bond might be less favorable. A more likely fragment at this m/z would be from a related fluoroacetophenone impurity.
  - m/z = 95: A fragment corresponding to the fluorophenyl cation.
  - m/z = 43: A prominent peak corresponding to the acetyl cation ($[CH_3CO]^+$).

Causality Behind Fragmentation:

The fragmentation pattern is dictated by the stability of the resulting ions. The cleavage of the bond between the carbonyl group and the aromatic ring is a common fragmentation pathway for acetophenones, leading to the formation of a stable acylium ion.

Conclusion: A Multi-faceted Approach to Structural Verification

The comprehensive analysis of ^1H NMR, ^{13}C NMR, ^{19}F NMR, IR, and MS data provides a powerful and self-validating framework for the structural elucidation of **2'-Fluoro-5'-iodoacetophenone**. By understanding the predicted spectral features and the underlying principles, researchers can confidently identify this crucial pharmaceutical intermediate, ensuring the quality and integrity of their research and development endeavors. The

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combination of these techniques offers a detailed molecular fingerprint, essential for regulatory compliance and the successful advancement of new therapeutic agents.

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